

# Application Notes and Protocols for Denaverine Hydrochloride in Animal Models

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## Compound of Interest

Compound Name: **2-(Dedimethyldeamino)deethyl Denaverine**

Cat. No.: **B124350**

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A Note on the Active Compound: Initial searches for "**2-(Dedimethyldeamino)deethyl Denaverine**" did not yield specific results. The following information pertains to the well-documented parent compound, Denaverine hydrochloride, and is provided under the assumption that this is the compound of interest for research in animal models. Denaverine hydrochloride is a spasmolytic agent used in veterinary medicine to relax smooth muscles, particularly during parturition.

## Mechanism of Action

Denaverine hydrochloride acts as a spasmolytic with a papaverine-like action, leading to the relaxation of smooth muscles.<sup>[1]</sup> This effect is particularly beneficial in veterinary obstetrics for relaxing the myometrium and facilitating childbirth.<sup>[2]</sup> It also exhibits a surface anesthetic, anticonvulsive, slight tranquilizing, and antipyretic effect.<sup>[2]</sup>

## Quantitative Data Summary

The following tables summarize the quantitative data for Denaverine hydrochloride use in various animal models based on available literature.

Table 1: Recommended Dosage in Different Animal Species

Animal Species	Dosage per Animal	Approximate mg/kg Body Weight (bw)	Route of Administration
Heifers and Cows	200 - 400 mg	~0.8 mg/kg	Intramuscular (IM)
Sheep	80 - 120 mg	~0.8 mg/kg	Intramuscular (IM)
Pigs	200 mg	~1.2 mg/kg	Intramuscular (IM)
Rats (Reproduction Study)	10, 33, or 100 mg/kg bw	N/A	Oral

Source: EMA/CVMP/628/00-FINAL[2]

Table 2: Pharmacokinetic and Efficacy Parameters

Parameter	Animal Model(s)	Value/Observation
Onset of Effect	Pigs, Cows, Sheep	15 to 30 minutes
Duration of Muscle Relaxant Effect	Pigs, Cows, Sheep	Up to several hours
Duration of Analgesic Effect	Pigs, Cows, Sheep	No longer than 90 minutes
Excretion (Rats, oral)	Rats	33% of unchanged denaverine in urine within 24 hours
Residue Depletion (Cows, IM)	Cows	Below limit of detection in all tissues after 1 or 3 days
Reduction in Assisted Parturition	Cows and Heifers	Halved the need for any assistance at parturition[3][4]
Increase in Birth Canal Dilation	Cows and Heifers	Increased the number of animals with the birth canal dilated by more than 25 cm[3][4]
Reduction in Pulling Force (Assisted Calving)	Holstein-Friesian Heifers	Significantly smaller area under the curve of pulling force $\times$ time[5]

Sources: EMA/CVMP/628/00-FINAL[2], Zobel and Taponen (2014)[3][4], Lange et al. (2019)[5]

## Experimental Protocols

### Protocol 1: Evaluation of Denaverine Hydrochloride on Calving Ease in Heifers

This protocol is based on the study by Lange et al. (2019)[5] and Zobel and Taponen (2014).[3][4]

**Objective:** To assess the effect of Denaverine hydrochloride on the ease of parturition in heifers.

**Animal Model:** Pregnant Holstein-Friesian heifers[5] or Simmental cows and heifers.[3][4]

#### Materials:

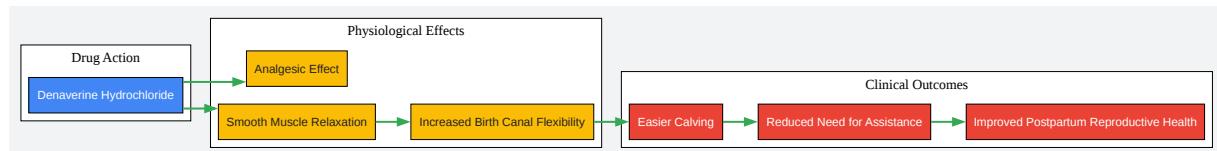
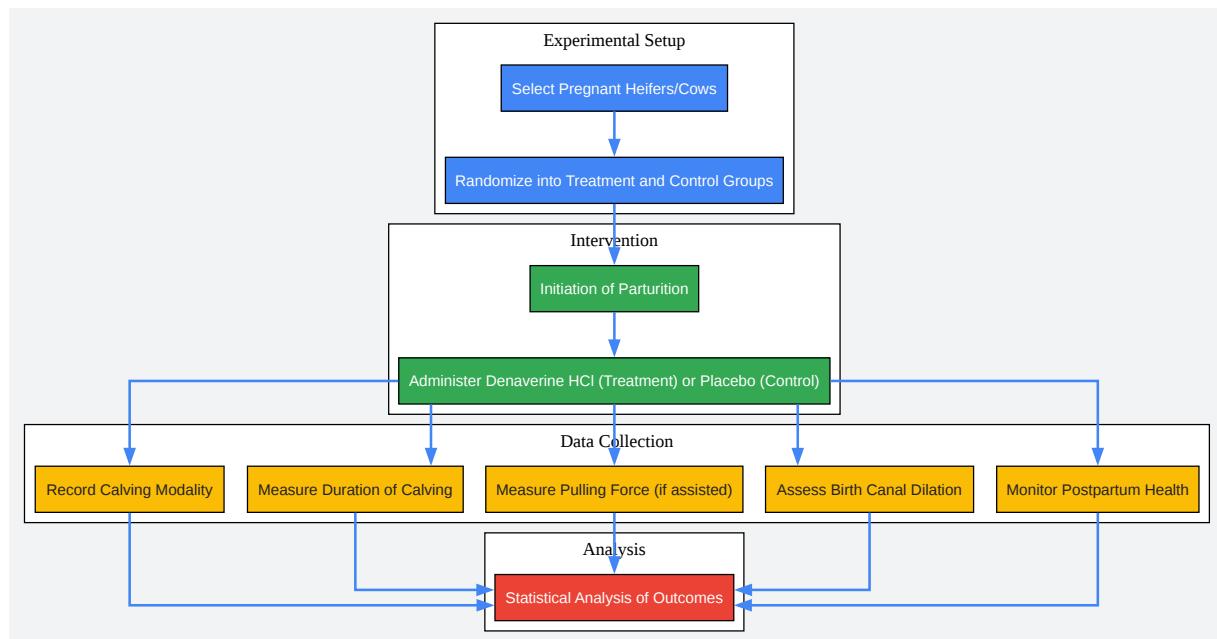
- Denaverine hydrochloride solution for injection
- Placebo (e.g., saline solution)
- Syringes and needles for intramuscular injection
- Digital force gauge (for assisted calving)
- Mechanical calf puller (for assisted calving)
- Blood collection tubes (for cortisol measurement)
- Centrifuge and equipment for serum separation

#### Procedure:

- **Animal Selection and Randomization:** Select healthy, pregnant heifers or cows. Randomly assign them to either a treatment group (Denaverine hydrochloride) or a control group (placebo). The study should be blinded to the person administering the treatment and observing the outcomes.

- Treatment Administration: Once parturition begins (as defined by the study criteria, e.g., appearance of the amniotic sac), administer a single intramuscular injection of Denaverine hydrochloride (at the recommended dosage, e.g., ~0.8 mg/kg bw) or placebo.[2] A second dose may be administered after approximately 60 minutes if labor is not progressing.[2]
- Data Collection:
  - Calving Modality: Record whether the calving is spontaneous or requires assistance.
  - Duration of Calving: Measure the time from the start of active labor until the expulsion of the calf.
  - Pulling Force (for assisted calving): If assistance is required, use a digital force gauge attached to a mechanical calf puller to measure the pulling force applied over time.
  - Birth Canal Dilation: Measure the dilation of the birth canal at set intervals.[3][4]
  - Postpartum Health: Monitor for adverse events such as retained fetal membranes, endometritis, and birth canal lesions.[3][4]
  - Physiological Stress (Optional): Collect blood samples before and after parturition to measure serum cortisol concentrations as an indicator of stress.[5]
- Data Analysis:
  - Compare the incidence of assisted calving between the treatment and control groups using appropriate statistical tests (e.g., Chi-squared test).
  - Analyze the duration of calving and pulling force data using t-tests or ANOVA.
  - Compare the incidence of postpartum complications between the groups.

## Visualizations



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